

Protocols for the safe storage and disposal of Dibromodichloromethane

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Compound of Interest

Compound Name: *Dibromodichloromethane*

Cat. No.: *B008394*

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Application Notes and Protocols for Dibromodichloromethane

These application notes provide comprehensive protocols for the safe handling, storage, and disposal of **Dibromodichloromethane** (CBr_2Cl_2), a halomethane compound.^[1] The protocols are intended for researchers, scientists, and drug development professionals to minimize risks and ensure a safe laboratory environment.

Chemical and Physical Properties

Dibromodichloromethane is a solid at standard temperature and pressure, and it is insoluble in water.^[1] Understanding its physical and chemical properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	CBr_2Cl_2	[2]
Molecular Weight	242.72 g/mol	[2]
Appearance	Solid[1] / Yellow-orange Liquid[3][4]	[1][3][4]
Odor	Sweet / Chloroform-like	[3][4][5]
Melting Point	38 °C (100 °F)	[1][6]
Boiling Point	130.2 °C (266.4 °F)	[1]
Density	2.433 g/cm ³	[1]
Solubility in Water	Insoluble	[1]

Safety and Hazard Information

Dibromodichloromethane is classified as harmful and presents several health hazards upon exposure.[2] Adherence to GHS classifications is mandatory for ensuring personnel safety.

GHS Hazard Classification

Classification	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07[1][2]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning	GHS07[1][2]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07[1][2]
Aquatic Hazard, Chronic (Category 3)	H412: Harmful to aquatic life with long lasting effects	-	-

Data sourced from multiple reports provided to the ECHA C&L Inventory.[\[2\]](#)

Occupational Exposure Limits

Organization	Limit Type	Value
EPA	Oral Reference Dose (RfD)	2.0×10^{-2} mg/kg/day
WHO	Drinking Water Guideline	100 µg/L

The EPA has classified **Dibromodichloromethane** as a Group C substance, indicating it is a possible human carcinogen.[\[7\]](#)

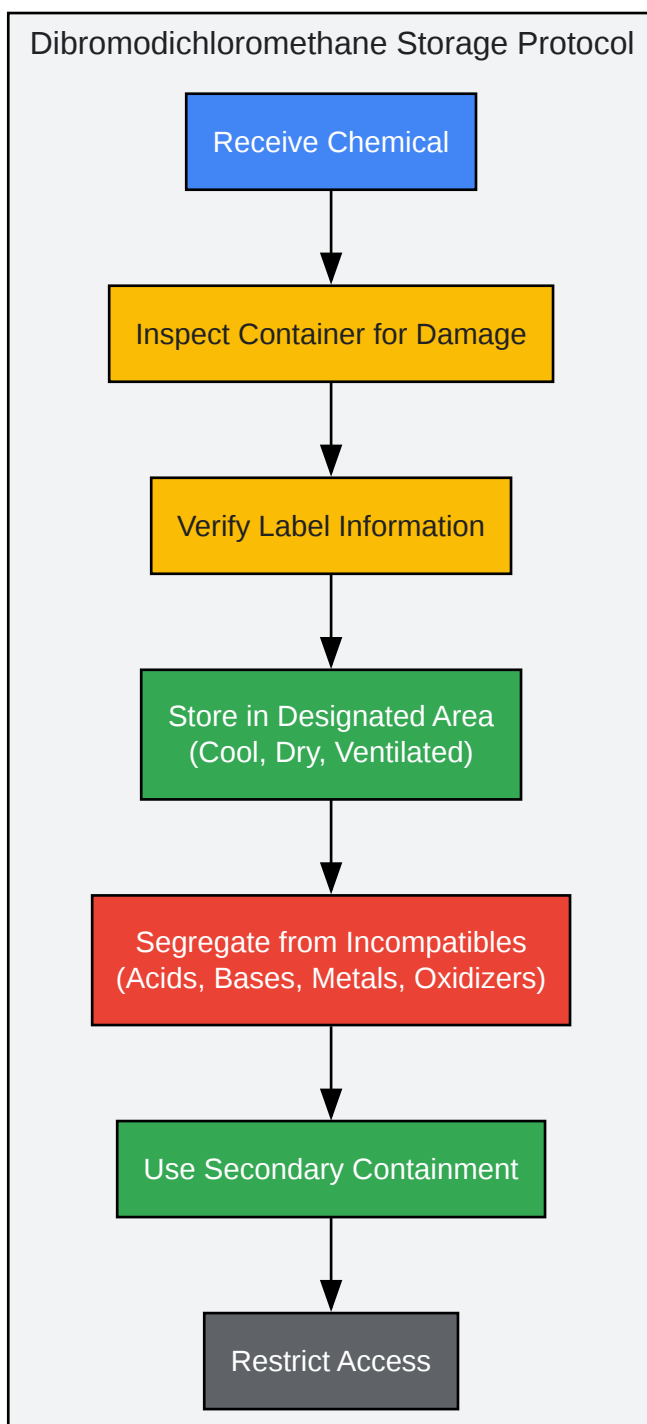
Protocols for Safe Storage

Proper storage of **Dibromodichloromethane** is critical to prevent accidental exposure, maintain chemical stability, and avoid reactions with incompatible materials.

Storage Conditions

- Location: Store in a cool, dry, and well-ventilated area.[\[8\]](#) The storage area should be a separate, locked safety cabinet or room accessible only to authorized personnel.[\[9\]](#)
- Temperature: Keep refrigerated where possible, or do not exceed 30°C.[\[4\]](#)[\[10\]](#)
- Containers: Use tightly closed, properly labeled containers.[\[3\]](#) Amber or dark-colored glass bottles are recommended to protect from light.[\[11\]](#)
- Incompatible Materials: Segregate from strong oxidizing agents, strong acids, strong bases, strong reducing agents, and metals.[\[3\]](#)[\[12\]](#)
- Secondary Containment: Always use secondary containment trays to mitigate spills or leaks.[\[8\]](#)[\[13\]](#)

Logical Workflow for Chemical Storage



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Caption: Workflow for receiving and safely storing **Dibromodichloromethane**.

Protocols for Safe Handling and Use

Handling **Dibromodichloromethane** requires strict adherence to safety protocols to prevent exposure through inhalation, ingestion, or skin contact.

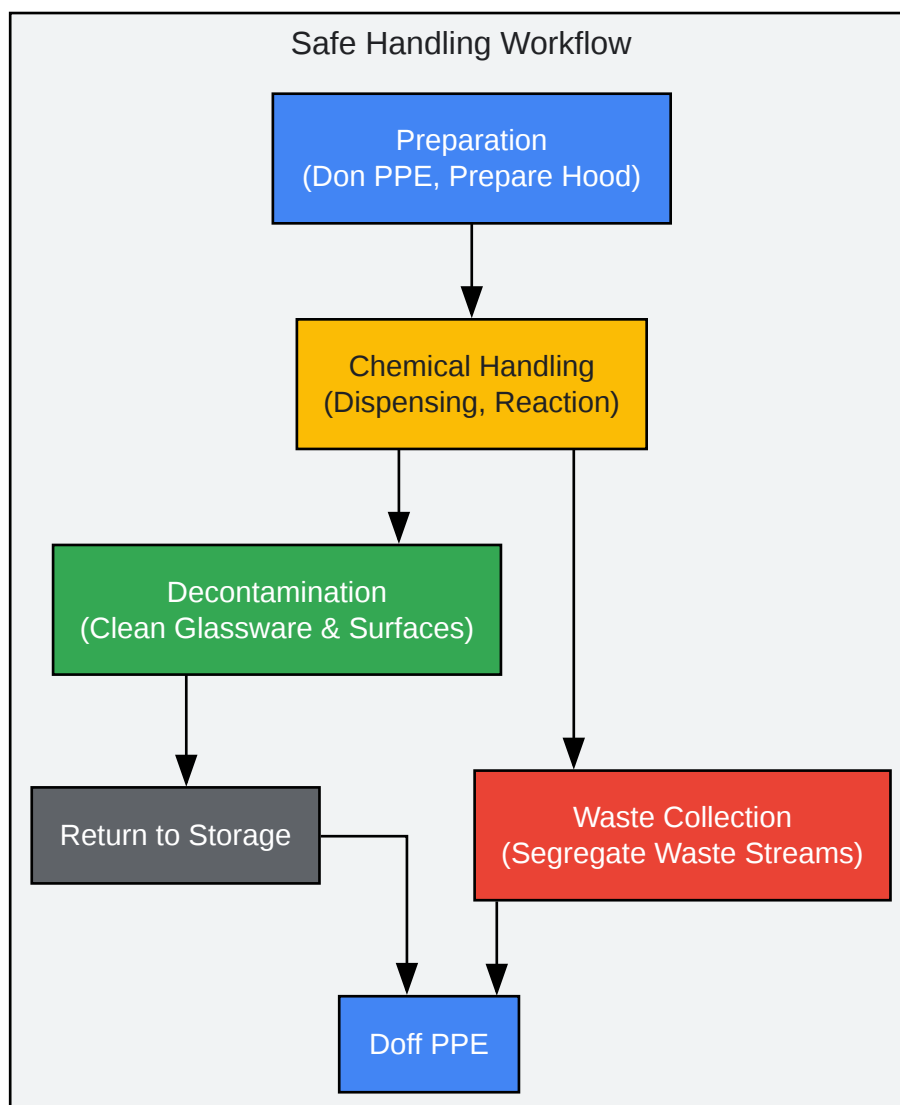
Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A full-face shield is also recommended.[8]
- **Skin Protection:** Wear appropriate protective gloves (e.g., Butyl rubber, Viton®) and clothing to prevent skin exposure.[3][8] A lab coat is required.[14]
- **Respiratory Protection:** Use only in a well-ventilated area, preferably within a certified chemical fume hood.[15] If engineering controls are insufficient, a NIOSH-approved respirator with organic vapor cartridges is required.[8]

General Handling Procedures

- **Preparation:** Ensure a safety shower and eyewash station are accessible.[3] Designate a specific work area for handling.[8]
- **Engineering Controls:** All work should be conducted in a chemical fume hood to keep airborne concentrations below exposure limits.[9]
- **Dispensing:** Avoid breathing vapors, mist, or gas. Keep the container tightly closed when not in use.[3]
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.[3][4] Do not eat, drink, or smoke in the work area.[4][16]
- **Transport:** Use secondary containment when moving containers.[13]

General Experimental Workflow



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Caption: Standard workflow for experiments involving **Dibromodichloromethane**.

Emergency Procedures and Disposal

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If breathing stops, provide artificial respiration. Call a poison center or doctor if you feel unwell.
- Skin Contact: Take off immediately all contaminated clothing. Wash skin with plenty of soap and water.[3][4]

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3][4]
- Ingestion: Rinse mouth.[4] Call a poison center or doctor immediately.[16]

Spill Response Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Use a liquid-absorbent, inert material (e.g., Chemizorb®, sand, vermiculite) to contain the spill.[15]
- Collect: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.
- Clean: Clean the affected area thoroughly.
- Dispose: Dispose of the contaminated materials as hazardous waste.

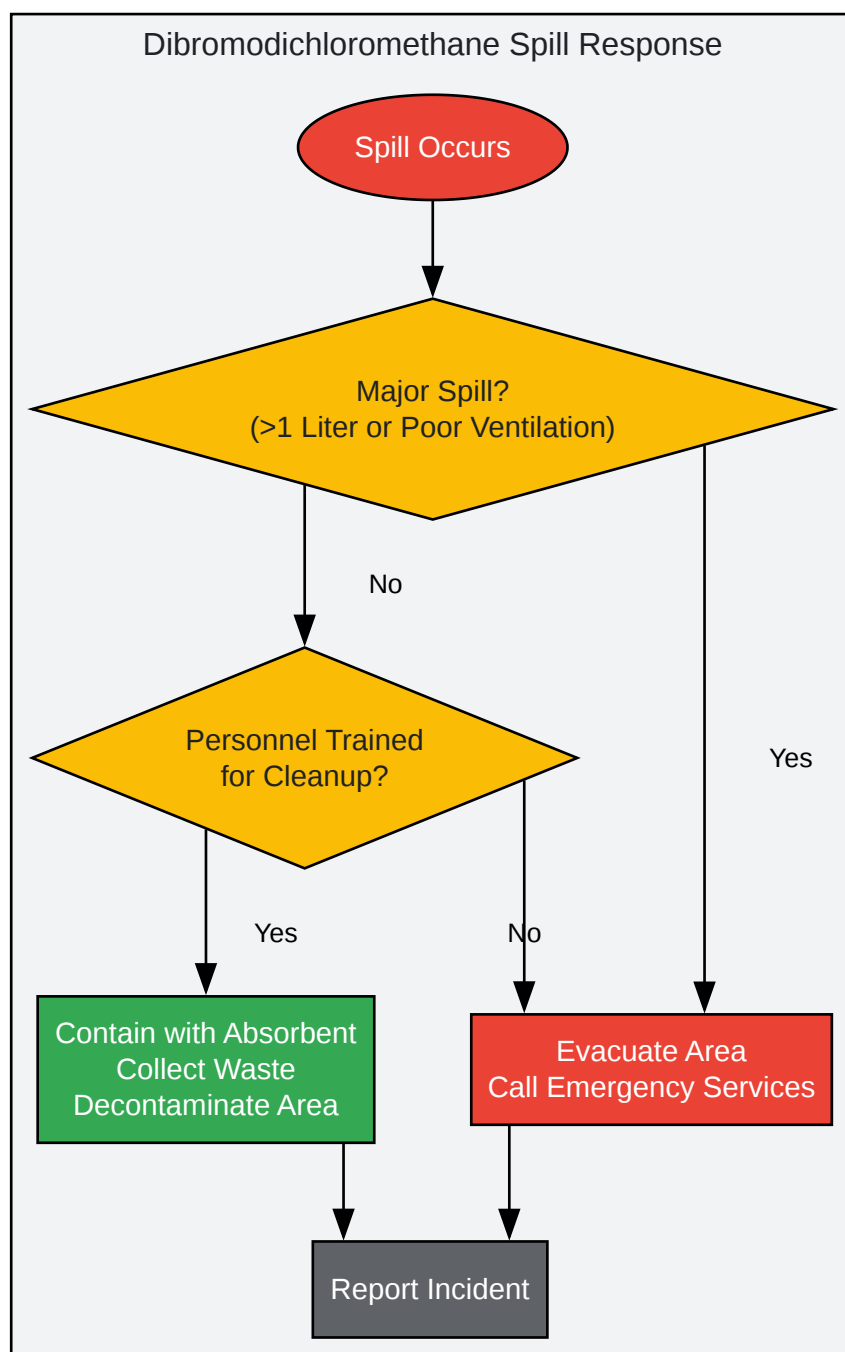
Waste Disposal Protocol

Disposal of **Dibromodichloromethane** and contaminated materials must be handled as hazardous waste in accordance with all local, state, and federal regulations.[17]

- Segregation: Do not mix **Dibromodichloromethane** waste with other waste streams, especially incompatible chemicals.[13] Collect waste in separate, dedicated containers.
- Containerization: Use chemically compatible, leak-proof containers for waste.[13] Containers must be in good condition and kept tightly closed except when adding waste.
- Labeling: Clearly label all waste containers with the words "HAZARDOUS WASTE" and the full chemical name "**Dibromodichloromethane**".[13]
- Disposal Route: Arrange for disposal through a licensed hazardous waste disposal service. [13] High-temperature incineration is a common disposal method.[13]

- Prohibition: Never dispose of **Dibromodichloromethane** by flushing it down the sanitary sewer system or into surface water.[3][4][13] Evaporation is not an acceptable disposal method.[17]

Spill Response Decision Tree



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Caption: Decision tree for responding to a **Dibromodichloromethane** spill.

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References

- 1. Dibromodichloromethane - Wikipedia [en.wikipedia.org]
- 2. Dibromodichloromethane | CBr₂Cl₂ | CID 11659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. BROMOFORM | Occupational Safety and Health Administration [osha.gov]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. Table 8-1, Regulations and Guidelines Applicable to Bromoform and Dibromochloromethane - Toxicological Profile for Bromoform and Dibromochloromethane - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. benchchem.com [benchchem.com]
- 9. spectrumchemical.com [spectrumchemical.com]
- 10. chlorinated-solvents.eu [chlorinated-solvents.eu]
- 11. youtube.com [youtube.com]
- 12. Appendix K - Incompatible Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 13. bdmaee.net [bdmaee.net]
- 14. scribd.com [scribd.com]
- 15. benchchem.com [benchchem.com]
- 16. riccachemical.com [riccachemical.com]
- 17. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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